

# In-depth Technical Guide: Safety and Handling of 14-Sulfanyltetradecan-1-OL

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 14-Sulfanyltetradecan-1-OL

Cat. No.: B15417560

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). While compiled with diligence, the information available on **14-Sulfanyltetradecan-1-OL** is limited. Users should always consult a certified Safety Data Sheet and conduct a thorough risk assessment before handling this chemical.

## Introduction

**14-Sulfanyltetradecan-1-OL**, also known as 14-mercaptotetradecan-1-ol, is a long-chain alkanethiol containing a primary alcohol functional group. Its unique structure, combining a hydrophilic alcohol head with a lipophilic thiol-terminated alkyl chain, suggests potential applications in surface chemistry, nanotechnology, and as a linker molecule in drug delivery systems. However, publicly available data on its specific biological activity, toxicological profile, and experimental usage is scarce. This guide provides a summary of safety and handling procedures based on the known properties of structurally similar long-chain alcohols and thiols.

## Hazard Identification and Classification

A specific Safety Data Sheet (SDS) for **14-Sulfanyltetradecan-1-OL** is not readily available. Therefore, hazard classification is inferred from related long-chain thiols and alcohols.

Potential Hazards:

- Skin and Eye Irritation: Long-chain thiols and alcohols are known to cause skin and eye irritation upon contact.
- Aquatic Toxicity: Many long-chain organic molecules exhibit toxicity to aquatic life.
- Odor: Thiols are characterized by strong, unpleasant odors.

## Physical and Chemical Properties

Quantitative data for **14-Sulfanyltetradecan-1-OL** is not well-documented. The following table provides information for structurally related compounds to offer an estimation of its properties.

| Property          | 1-Tetradecanol                    | 1-Dodecanethiol                   | 1-Octadecanethiol                 |
|-------------------|-----------------------------------|-----------------------------------|-----------------------------------|
| CAS Number        | 112-72-1                          | 112-55-0                          | 2885-00-9                         |
| Molecular Formula | C <sub>14</sub> H <sub>30</sub> O | C <sub>12</sub> H <sub>26</sub> S | C <sub>18</sub> H <sub>38</sub> S |
| Molecular Weight  | 214.41 g/mol                      | 202.42 g/mol                      | 286.57 g/mol                      |
| Appearance        | White solid                       | Colorless liquid                  | White solid                       |
| Melting Point     | 38-40 °C                          | -9 °C                             | 30-33 °C                          |
| Boiling Point     | 289 °C                            | 266-283 °C                        | 204-210 °C (at 15 hPa)            |
| Solubility        | Insoluble in water                | Insoluble in water                | Insoluble in water                |

Note: This data is for comparative purposes only and may not accurately reflect the properties of **14-Sulfanyltetradecan-1-OL**.

## Handling and Storage

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.
- Eye Protection: Safety glasses or goggles should be worn at all times.
- Lab Coat: A standard laboratory coat is required.

- Respiratory Protection: If working with the powder form or generating aerosols, a NIOSH-approved respirator may be necessary.

#### Handling Procedures:

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of any potential vapors or dust.
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from oxidizing agents and sources of ignition.

## First Aid Measures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting.

In all cases of exposure, seek medical attention if irritation or other symptoms persist.

## Disposal Considerations

Dispose of **14-Sulfanyltetradecan-1-OL** and its containers in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Protocols

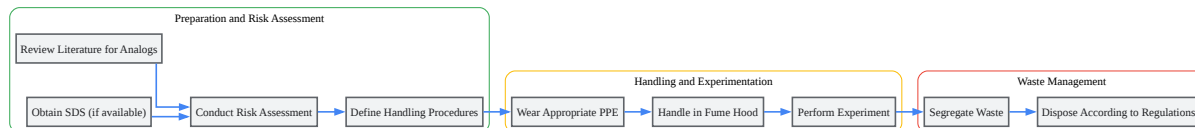
Detailed experimental protocols involving **14-Sulfanyltetradecan-1-OL** are not available in the public domain. Researchers planning to use this compound will need to develop their own protocols based on the specific application and general laboratory safety practices for handling thiols and long-chain alcohols.

## Signaling Pathways and Mechanisms of Action

There is currently no published information describing the signaling pathways or mechanisms of action for **14-Sulfanyltetradecan-1-OL**.

## Logical Relationships and Workflows

Due to the lack of specific experimental data, a generalized workflow for handling a novel research chemical like **14-Sulfanyltetradecan-1-OL** is presented below.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the safe handling of a research chemical.

This guide underscores the current knowledge gap regarding **14-Sulfanyltetradecan-1-OL**. Professionals in research and drug development are urged to exercise extreme caution and perform comprehensive safety evaluations before incorporating this compound into their work.

- To cite this document: BenchChem. [In-depth Technical Guide: Safety and Handling of 14-Sulfanyltetradecan-1-OL]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15417560#safety-and-handling-of-14-sulfanyltetradecan-1-ol\]](https://www.benchchem.com/product/b15417560#safety-and-handling-of-14-sulfanyltetradecan-1-ol)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)